

Technical Support Center: CJC-1295 DAC Stability in Solution

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Compound of Interest

Compound Name: DAC 1

Cat. No.: B1176008

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For researchers, scientists, and drug development professionals, maintaining the integrity of peptides in solution is paramount to ensure experimental accuracy and therapeutic efficacy. This technical support center provides in-depth troubleshooting guides and frequently asked questions (FAQs) to address the challenges of CJC-1295 DAC degradation in solution.

Frequently Asked Questions (FAQs)

Q1: What is CJC-1295 DAC and how does its structure influence its stability?

CJC-1295 DAC is a synthetic analogue of Growth Hormone-Releasing Hormone (GHRH). It is a 29-amino acid peptide that has been modified to extend its half-life and improve its stability compared to native GHRH.^[1] The key structural modifications include:

- **Drug Affinity Complex (DAC):** A maleimidopropionyl group is attached to the lysine at the C-terminus. This allows the peptide to covalently bind to serum albumin, protecting it from rapid enzymatic degradation and renal clearance, thereby extending its half-life to approximately 6-8 days.^{[2][3]}
- **Amino Acid Substitutions:** Four amino acid substitutions are made in the GHRH (1-29) sequence to enhance stability:
 - **Position 2:** Alanine is replaced with D-Alanine to increase resistance to dipeptidyl peptidase-IV (DPP-IV) cleavage.

- Position 8: Asparagine is replaced with Glutamine to reduce the likelihood of asparagine rearrangement and amide hydrolysis (deamidation).[\[1\]](#)
- Position 15: Glycine is replaced with Alanine to enhance bioactivity.[\[1\]](#)
- Position 27: Methionine is replaced with Leucine to prevent oxidation of the methionine residue.[\[1\]](#)

Q2: What are the primary pathways of CJC-1295 DAC degradation in solution?

Like other peptides, CJC-1295 DAC is susceptible to several degradation pathways in an aqueous environment:

- Hydrolysis: Cleavage of peptide bonds, which can be catalyzed by acidic or basic conditions.
- Oxidation: Although the methionine residue has been replaced, other amino acids can still be susceptible to oxidation, particularly if the solution is exposed to oxygen or contains oxidizing agents.
- Deamidation: The replacement of asparagine with glutamine significantly reduces, but may not entirely eliminate, the potential for deamidation over long periods or under harsh conditions.
- Photodegradation: Exposure to light, especially UV radiation, can induce degradation of the peptide.
- Aggregation: Peptides can self-associate to form aggregates, which can lead to loss of solubility and biological activity.

Q3: What are the ideal storage conditions for lyophilized and reconstituted CJC-1295 DAC?

To minimize degradation, adhere to the following storage recommendations:

Form	Storage Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	Long-term (months to years)	Protect from light.
2-8°C	Short-term (weeks to months)	Protect from light.	
Reconstituted Solution	2-8°C	Up to 30 days	Protect from light. Do not freeze. Avoid repeated temperature fluctuations.

Data compiled from multiple sources.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and storage of CJC-1295 DAC solutions.

Problem 1: Loss of Peptide Potency Over Time

Possible Causes:

- **Improper Storage Temperature:** Storing the reconstituted solution at room temperature or inconsistent refrigeration can accelerate degradation.
- **Incorrect pH of Reconstitution Solvent:** The pH of the solution can significantly impact the rate of hydrolysis and deamidation.
- **Extended Storage in Solution:** Even under ideal conditions, reconstituted peptides have a limited shelf life.
- **Light Exposure:** Photodegradation can occur if the solution is not protected from light.

Solutions:

- **Verify Storage Conditions:** Ensure the reconstituted solution is consistently stored at 2-8°C. Use a calibrated thermometer to monitor the refrigerator temperature.
- **Optimize Reconstitution Solvent:** Use bacteriostatic water for injection (containing 0.9% benzyl alcohol) to inhibit microbial growth. The optimal pH for stability of many peptides is slightly acidic (around pH 5-6). If using other buffers, ensure they are compatible and validated for peptide stability.
- **Prepare Fresh Solutions:** For critical experiments, it is best to use freshly reconstituted CJC-1295 DAC. If storing for a short period, aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles if frozen (though refrigeration is generally recommended for reconstituted CJC-1295 DAC).
- **Protect from Light:** Store vials in a dark container or wrap them in aluminum foil to prevent photodegradation.

Problem 2: Cloudiness or Precipitation in the Reconstituted Solution

Possible Causes:

- **Aggregation:** The peptide may be forming insoluble aggregates. This can be triggered by improper reconstitution technique, temperature fluctuations, or an inappropriate solvent.
- **Microbial Contamination:** If not handled under sterile conditions, bacteria or fungi can grow in the solution.
- **Incorrect Solvent:** Using a solvent that is not suitable for peptide reconstitution can lead to precipitation.

Solutions:

- **Gentle Reconstitution:** When adding the solvent, allow it to gently run down the side of the vial. Do not shake or vortex the vial. Instead, gently swirl or roll it to dissolve the lyophilized powder.
- **Aseptic Technique:** Use sterile syringes, needles, and vials during reconstitution. Work in a laminar flow hood if possible. The use of bacteriostatic water can help prevent microbial

growth.

- Use Recommended Solvent: Reconstitute with bacteriostatic water for injection or sterile water for injection.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized CJC-1295 DAC

Materials:

- Vial of lyophilized CJC-1295 DAC
- Bacteriostatic water for injection (0.9% benzyl alcohol)
- Sterile syringe and needle
- Alcohol swabs

Procedure:

- Allow the vial of lyophilized CJC-1295 DAC and the bacteriostatic water to come to room temperature.
- Clean the rubber stoppers of both vials with an alcohol swab.
- Using a sterile syringe, draw up the desired volume of bacteriostatic water. The volume will depend on the desired final concentration.
- Slowly inject the bacteriostatic water into the vial of CJC-1295 DAC, angling the needle so that the water runs down the side of the vial.
- Gently swirl the vial until the powder is completely dissolved. Do not shake.
- Label the vial with the date of reconstitution and the final concentration.
- Store the reconstituted solution at 2-8°C, protected from light.

Protocol 2: Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

This protocol provides a general framework for a stability-indicating HPLC method to assess the purity of CJC-1295 DAC and detect degradation products. Method optimization may be required based on the specific equipment and degradation products of interest.

Instrumentation and Columns:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)

Mobile Phase:

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile

Chromatographic Conditions:

- Gradient: A linear gradient from 20% to 60% Mobile Phase B over 30 minutes is a common starting point for peptides of this size.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 214 nm or 280 nm
- Column Temperature: 30°C
- Injection Volume: 20 µL

Sample Preparation:

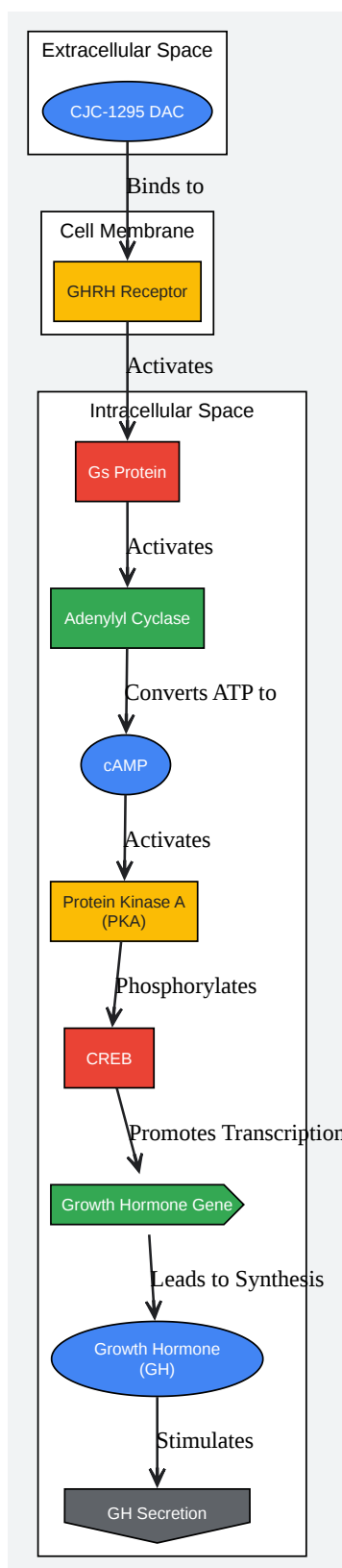
- Dilute the reconstituted CJC-1295 DAC solution to a suitable concentration (e.g., 1 mg/mL) with Mobile Phase A.

Data Analysis:

- The purity of CJC-1295 DAC is determined by calculating the peak area of the main peak as a percentage of the total peak area of all peaks in the chromatogram.

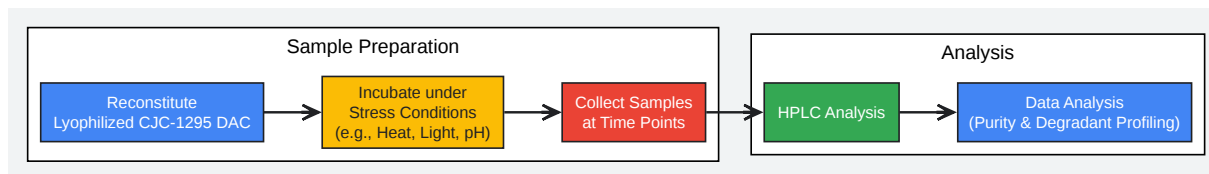
- Degradation is indicated by a decrease in the main peak area and the appearance of new peaks corresponding to degradation products.

Visualizations



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Caption: GHRH Signaling Pathway Activated by CJC-1295 DAC.



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Caption: Workflow for Forced Degradation Study of CJC-1295 DAC.

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References

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